

An In-depth Technical Guide to 1-Bromo-4-chloropentane

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Compound of Interest

Compound Name: **1-Bromo-4-chloropentane**

Cat. No.: **B8628794**

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Abstract

This technical guide provides a comprehensive overview of **1-bromo-4-chloropentane**, a halogenated alkane with significant applications in organic synthesis. This document details its chemical identity, physical properties, synthesis protocols, and characteristic reactions. Particular emphasis is placed on providing detailed experimental methodologies and a clear presentation of quantitative data. A representative reaction pathway is also visualized to illustrate its synthetic utility.

Chemical Identity and Properties

1-Bromo-4-chloropentane is a bifunctional organic compound featuring both bromine and chlorine substituents on a pentane backbone. This structure allows for differential reactivity at the two halogenated centers, making it a versatile building block in the synthesis of more complex molecules.

IUPAC Name: **1-bromo-4-chloropentane**^[1]

CAS Number: 22212-01-7^[2]

Molecular Formula: $C_5H_{10}BrCl$ ^{[1][2]}

Molecular Weight: 185.49 g/mol ^[1]

A summary of its key physical and computed properties is presented in Table 1.

Table 1: Physical and Computed Properties of 1-Bromo-4-chloropentane

Property	Value	Source
IUPAC Name	1-bromo-4-chloropentane	[1]
CAS Number	22212-01-7	[2]
Molecular Formula	C ₅ H ₁₀ BrCl	[1] [2]
Molecular Weight	185.49 g/mol	[1]
XLogP3-AA (Computed)	2.7	[1]
Hydrogen Bond Donor Count (Computed)	0	[1]
Hydrogen Bond Acceptor Count (Computed)	0	[1]
Rotatable Bond Count (Computed)	3	[1]
Exact Mass (Computed)	183.96544 Da	[1]
Monoisotopic Mass (Computed)	183.96544 Da	[1]
Topological Polar Surface Area (Computed)	0 Å ²	[1]
Heavy Atom Count (Computed)	7	[1]
Complexity (Computed)	39.1	[1]

Synthesis of 1-Bromo-4-chloropentane

Several synthetic routes to **1-bromo-4-chloropentane** have been reported, primarily involving nucleophilic substitution reactions. One common method utilizes a phase-transfer catalyst to

facilitate the exchange of a halogen on a dihalopentane precursor.

Experimental Protocol: Synthesis via Nucleophilic Halogen Exchange

This protocol is based on the principle of facilitating the transfer of a bromide ion to an organic-soluble chloropentane substrate using a phase-transfer catalyst.

Materials:

- 1,4-Dichloropentane
- Sodium bromide (NaBr)
- Tetrabutylammonium hydrogen sulfate (TBAHS)
- Dichloromethane (CH_2Cl_2)
- Water (H_2O)
- Anhydrous magnesium sulfate (MgSO_4)

Procedure:

- In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve 1,4-dichloropentane (1.0 equivalent) in dichloromethane.
- Add an aqueous solution of sodium bromide (1.05 equivalents).
- Add a catalytic amount of tetrabutylammonium hydrogen sulfate.
- Heat the biphasic mixture to 40°C and stir vigorously for the time required to achieve maximum conversion (monitoring by GC-MS is recommended).
- After the reaction is complete, cool the mixture to room temperature and separate the organic layer.
- Wash the organic layer with water and then with brine.

- Dry the organic layer over anhydrous magnesium sulfate.
- Filter the drying agent and remove the solvent under reduced pressure.
- The crude product can be purified by fractional distillation to yield **1-bromo-4-chloropentane**. A 68% isolated yield with minimal dihalogenation has been reported for a similar reaction.[3]

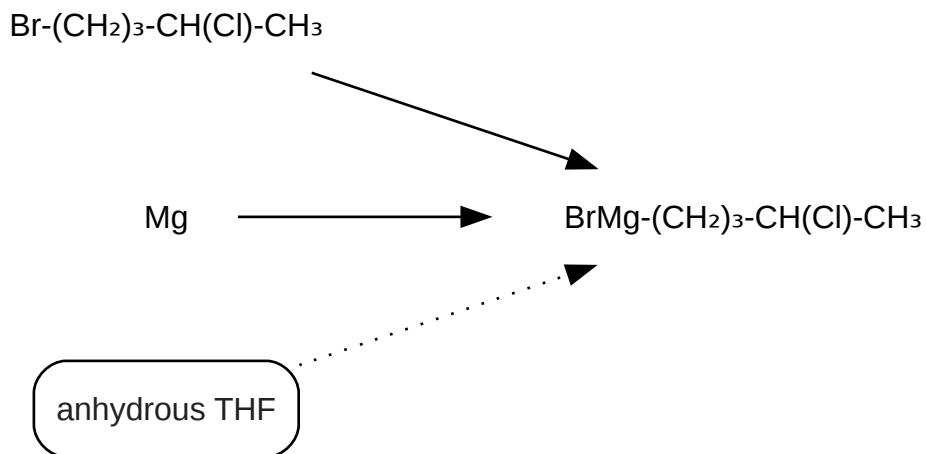
Chemical Reactivity and Applications

1-Bromo-4-chloropentane is a valuable intermediate in organic synthesis due to the differential reactivity of the C-Br and C-Cl bonds. The C-Br bond is more labile and therefore more susceptible to nucleophilic attack and Grignard reagent formation.

Grignard Reagent Formation and Subsequent Reaction

A key application of **1-bromo-4-chloropentane** is its use in the formation of a Grignard reagent, which can then be used to form new carbon-carbon bonds. The bromine atom selectively reacts with magnesium, leaving the chlorine atom intact for further transformations.

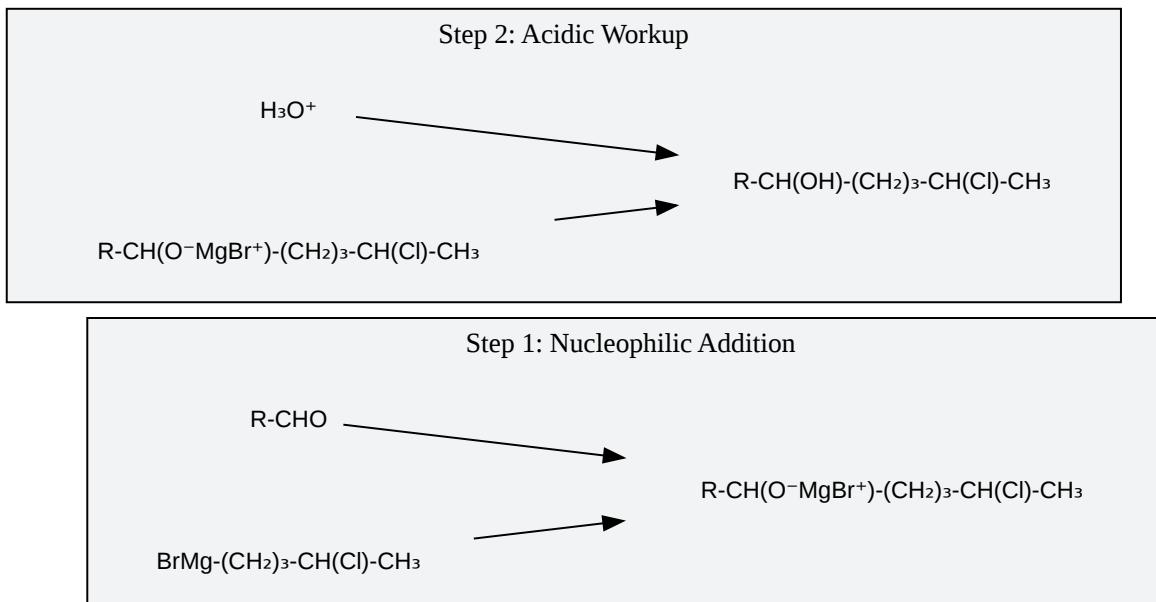
The formation of the Grignard reagent proceeds as follows:



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Caption: Formation of 4-chloro-1-pentylmagnesium bromide.

This Grignard reagent can then react with various electrophiles, such as aldehydes, ketones, and esters, to introduce the 4-chloropentyl group into a target molecule. For instance, its reaction with an aldehyde followed by an acidic workup would yield a secondary alcohol.



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Caption: Reaction with an aldehyde to form a secondary alcohol.

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